

what is the chemical structure of L-Mannitol-1-13C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Mannitol-1-13C*

Cat. No.: *B15142298*

[Get Quote](#)

A Technical Guide to L-Mannitol-1-13C

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and structure of **L-Mannitol-1-13C**, a stable isotope-labeled form of L-Mannitol. This isotopologue is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in mass spectrometry-based applications. The incorporation of a ^{13}C atom at the C1 position allows for the precise tracking and quantification of mannitol in biological systems.

Quantitative Data Summary

The key physicochemical properties of **L-Mannitol-1-13C** are summarized in the table below. This data is essential for experimental design, analytical method development, and interpretation of results.

Property	Value	References
Molecular Formula	C ₅ ¹³ CH ₁₄ O ₆	[1]
Molecular Weight	183.16 g/mol	[1][2]
Unlabeled CAS Number	643-01-6 (for L-Mannitol)	[1][3]
Isotopic Purity	≥99%	[4]
Chemical Purity	Typically ≥98%	[2]
SMILES	O[¹³ CH ₂] INVALID-LINK----INVALID-LINK----INVALID-LINK--CO	[1]

Chemical Structure

The chemical structure of **L-Mannitol-1-13C** is characterized by a linear six-carbon backbone with a hydroxyl group on each carbon. The stereochemistry conforms to the L-enantiomer of mannitol. The stable isotope, ¹³C, is located at the first carbon position (C1).

Figure 1: 2D chemical structure of **L-Mannitol-1-13C**.

Experimental Protocols: Synthesis

While specific, detailed proprietary synthesis protocols for **L-Mannitol-1-13C** are not publicly available, a general synthetic strategy can be inferred from established chemical reactions. A plausible approach involves the stereospecific reduction of a suitable L-mannose derivative, such as L-mannono-1,4-lactone, using a ¹³C-labeled reducing agent.

A potential, though not definitively published, pathway could be:

- Preparation of a ¹³C-labeled precursor: A key step would be the synthesis of a ¹³C-labeled reducing agent, for example, sodium borohydride with a ¹³C-labeled carbon (NaB¹³H₄), or the use of a starting material already containing the ¹³C label at the desired position.
- Reduction of L-mannono-1,4-lactone: The lactone would be reduced to the corresponding sugar alcohol. The use of a ¹³C-labeled reducing agent would introduce the stable isotope at

the C1 position.

- Purification: The final product, **L-Mannitol-1-13C**, would then be purified from the reaction mixture using standard techniques such as recrystallization or chromatography to achieve high chemical and isotopic purity.

It is important to note that the synthesis of isotopically labeled compounds requires specialized expertise and facilities to ensure the correct incorporation of the label and the stereochemical integrity of the final product. Researchers typically procure such labeled compounds from specialized chemical suppliers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. D-Mannitol (1- C^{13} , 98%) - Cambridge Isotope Laboratories, CLM-1189-1 [isotope.com]
- 3. L-Mannitol | C₆H₁₄O₆ | CID 136460 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. L-MANNITOL | Eurisotop [eurisotop.com]
- To cite this document: BenchChem. [what is the chemical structure of L-Mannitol-1-13C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142298#what-is-the-chemical-structure-of-l-mannitol-1-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com